Application Note & Protocol: Regioselective C-3 Iodination of 7-Bromo-6-azaindole

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Compound of Interest

Compound Name:	*7-bromo-3-iodo-1H-pyrrolo[2,3-c]pyridine*
CAS No.:	*1190318-20-7*
Cat. No.:	*B3219368*

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Abstract

This document provides a detailed protocol for the synthesis of **7-bromo-3-iodo-1H-pyrrolo[2,3-c]pyridine**, a valuable intermediate in medicinal chemistry and drug development, from the starting material 7-bromo-1H-pyrrolo[2,3-c]pyridine (also known as 7-bromo-6-azaindole). The described method utilizes N-Iodosuccinimide (NIS) as a mild and efficient iodinating agent, affording high regioselectivity for the C-3 position of the electron-rich pyrrole ring. This application note elaborates on the reaction mechanism, provides a step-by-step experimental procedure, and outlines the necessary characterization and safety protocols for successful synthesis.

Introduction & Significance

The 1H-pyrrolo[2,3-c]pyridine, or 6-azaindole, scaffold is a prominent heterocyclic motif in numerous biologically active compounds, serving as a bioisostere for indole. Its derivatives are key components in the development of therapeutic agents, particularly as inhibitors of protein kinases, which are crucial targets in oncology and other diseases.[1] Specifically, the **7-bromo-**

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3-iodo-1H-pyrrolo[2,3-c]pyridine derivative is a highly versatile synthetic intermediate. The two distinct halogen atoms at the C-3 and C-7 positions allow for orthogonal functionalization through various cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), enabling the construction of complex molecular architectures for structure-activity relationship (SAR) studies.[2]

This protocol details a reliable method for the selective iodination at the C-3 position of 7-bromo-6-azaindole. The choice of N-Iodosuccinimide (NIS) as the iodinating agent is based on its ease of handling and its ability to act as a source of an electrophilic iodine species (I+) under mild conditions, minimizing the formation of side products.[3][4]

Reaction Mechanism: Electrophilic Aromatic Substitution

The iodination of 7-bromo-6-azaindole proceeds via an electrophilic aromatic substitution (SEAr) mechanism. The pyrrole moiety of the bicyclic system is significantly more electron-rich than the pyridine ring and is thus more susceptible to electrophilic attack. The C-3 position is the most nucleophilic site due to resonance stabilization of the resulting cationic intermediate (sigma complex).

The reaction is typically performed in a polar aprotic solvent like N,N-Dimethylformamide (DMF) or Dichloromethane (DCM). While the reaction can proceed with NIS alone, the addition of a base such as potassium hydroxide (KOH) can deprotonate the pyrrole nitrogen, forming a more nucleophilic azaindole anion, which accelerates the reaction. N-Iodosuccinimide serves as the source of the electrophile, I+.

The general mechanism is as follows:

- Activation: NIS provides the electrophilic iodine species.
- Nucleophilic Attack: The electron-rich C-3 position of the 7-bromo-6-azaindole attacks the electrophilic iodine.
- Intermediate Formation: A resonance-stabilized cationic intermediate, known as a sigma complex or arenium ion, is formed.

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- Deprotonation: A base (such as the succinimide anion or solvent) removes the proton from the C-3 position, restoring aromaticity and yielding the final 3-iodo product.



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Sources

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